

# In-Depth Technical Guide: Physical State and Appearance of Ethyl Stearate-d35

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## Compound of Interest

Compound Name: Ethyl stearate-d35

Cat. No.: B572381

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This technical guide provides a comprehensive overview of the physical state and appearance of **Ethyl stearate-d35**. Due to the limited availability of specific experimental data for the deuterated form, this report primarily relies on the well-documented properties of its non-deuterated counterpart, Ethyl stearate. It is important to note that while the physical properties of isotopically labeled compounds are generally very similar to their non-labeled analogues, minor variations may exist.

## Physical State and Appearance

**Ethyl stearate-d35** is expected to present as a solid at or below room temperature. Its appearance is consistently described as a white to off-white crystalline solid or powder.<sup>[1]</sup> Above its melting point, it transforms into a clear, colorless to pale yellow, oily liquid. The physical form can also be influenced by the purity of the substance.

While specific data for **Ethyl stearate-d35** is scarce, information for the closely related Ethyl stearate-d5 indicates a solid form with a white to off-white color. This further supports the expected physical characteristics of **Ethyl stearate-d35**.

## Quantitative Physical Data

The following table summarizes the key physical properties of non-deuterated Ethyl stearate. These values are considered to be a close approximation for **Ethyl stearate-d35**.

Property	Value	Notes
Physical State	Solid at $\leq 25^{\circ}\text{C}$	-
Appearance	White to off-white powder or crystalline solid	-
Melting Point	33 - 38 $^{\circ}\text{C}$ (91.4 - 100.4 $^{\circ}\text{F}$ )	A melting point of 33.4 $^{\circ}\text{C}$ has also been reported. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	213 - 215 $^{\circ}\text{C}$ (415.4 - 419 $^{\circ}\text{F}$ ) at 15 mmHg	-
Form	Waxy solid	<a href="#">[5]</a>

## Experimental Protocols

### Determination of Physical State and Appearance

Objective: To visually inspect and record the physical state (solid, liquid, gas) and appearance (color, form) of **Ethyl stearate-d35** at ambient temperature.

Methodology:

- A sample of **Ethyl stearate-d35** is placed on a clean, dry watch glass or in a transparent container.
- The observation is conducted under standard laboratory conditions (approximately  $25^{\circ}\text{C}$  and 1 atm).
- The physical state is recorded.
- The color and form (e.g., crystalline, powder, waxy solid) are observed and documented.

### Melting Point Determination (Capillary Method)

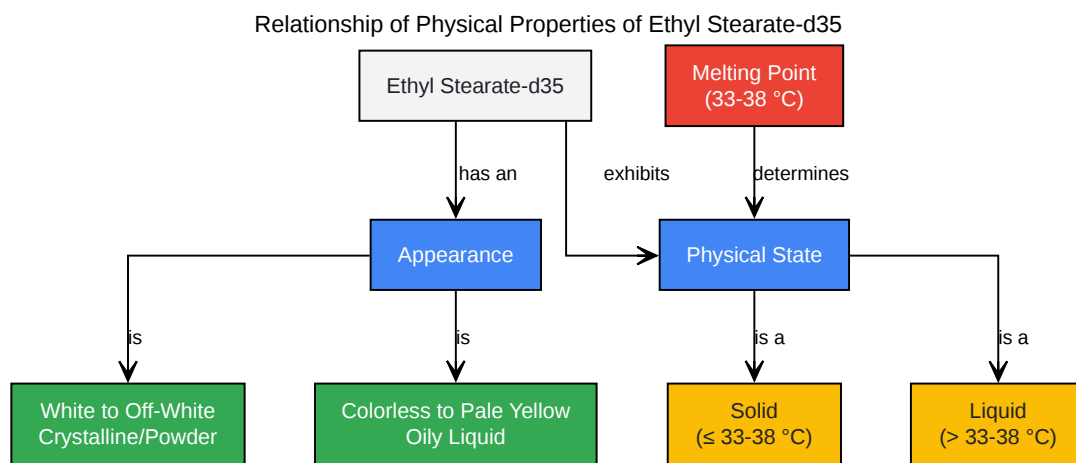
Objective: To determine the melting point range of **Ethyl stearate-d35**.

Methodology:

- A small, dry sample of **Ethyl stearate-d35** is finely powdered.
- The powdered sample is packed into a capillary melting point tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Logical Relationship of Physical Properties

The physical state of **Ethyl stearate-d35** is directly dependent on its melting point. Below this temperature, it exists as a solid, and above it, as a liquid. The appearance is a qualitative descriptor of its solid or liquid form.



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